

Myristoyl Tetrapeptide-12: A Technical Examination of its Role in Hair Follicle Biology

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Compound of Interest

Compound Name: Myristoyl tetrapeptide-12

Cat. No.: B2555451

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Disclaimer: The following technical guide on **Myristoyl Tetrapeptide-12** is based on currently available public information, which is primarily from cosmetic ingredient suppliers and a limited number of clinical studies on multi-ingredient formulations. In-depth, peer-reviewed scientific literature detailing the specific molecular mechanisms and quantitative efficacy of **Myristoyl Tetrapeptide-12** in isolation is scarce. The experimental protocols and signaling pathways described herein are based on established methodologies in hair follicle research and the proposed, yet not fully substantiated, mechanism of action for this peptide.

Introduction

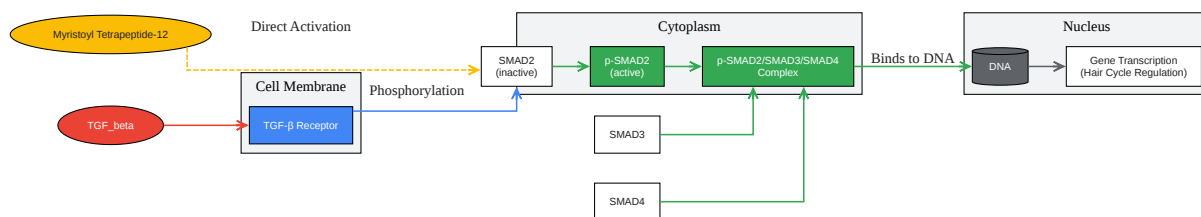
Myristoyl Tetrapeptide-12 is a synthetic lipo-peptide that has garnered attention in the cosmetics industry for its purported ability to enhance the appearance of eyelashes and eyebrows.[1][2] It is the reaction product of myristic acid and Tetrapeptide-12.[3] This modification is designed to increase the bioavailability and skin penetration of the peptide. This guide provides a comprehensive overview of the current understanding of **Myristoyl Tetrapeptide-12**'s role in hair follicle biology, its proposed mechanism of action, available efficacy data from formulations containing the peptide, and generalized experimental protocols for its evaluation.

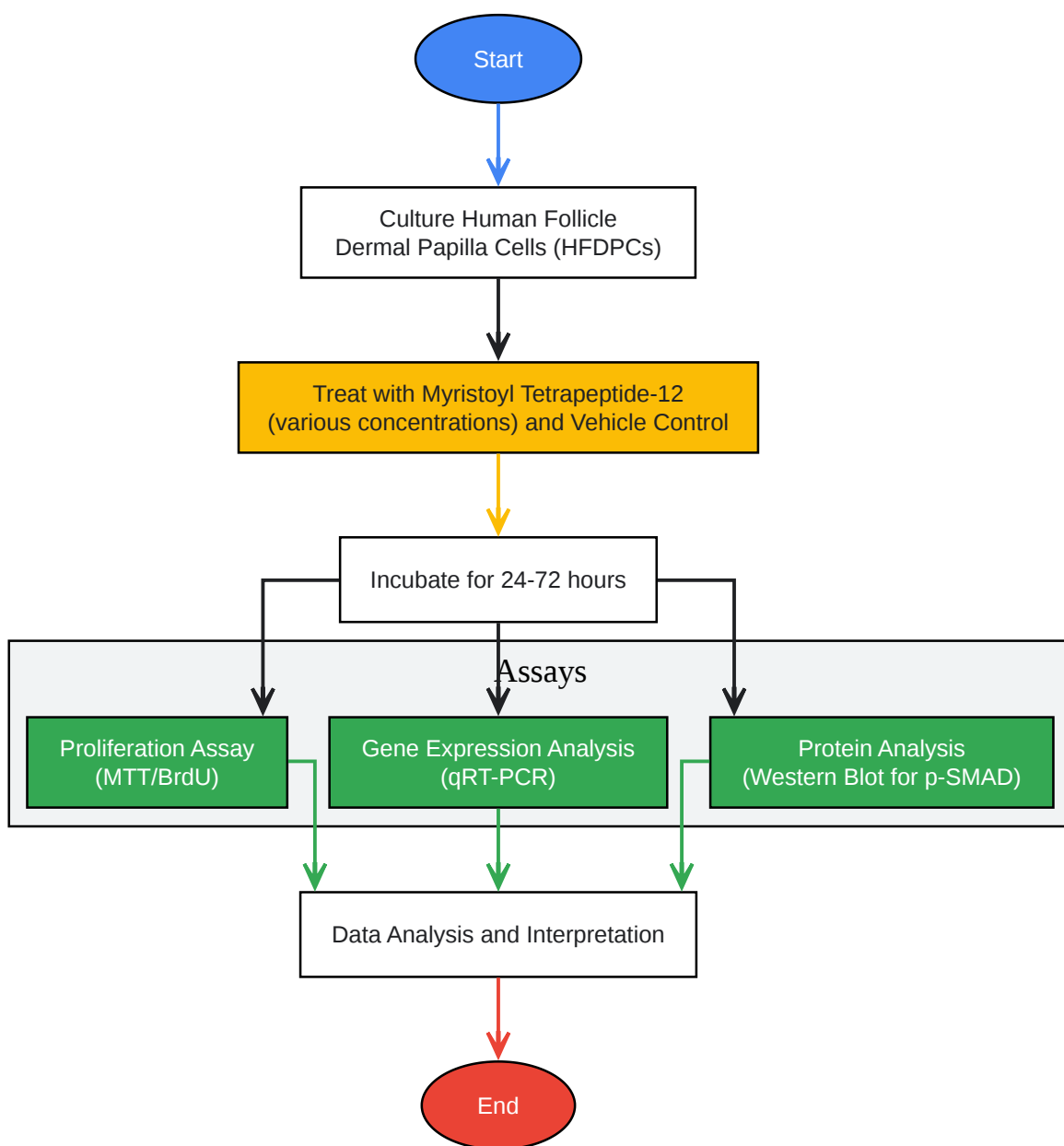
Proposed Mechanism of Action in Hair Follicle Biology

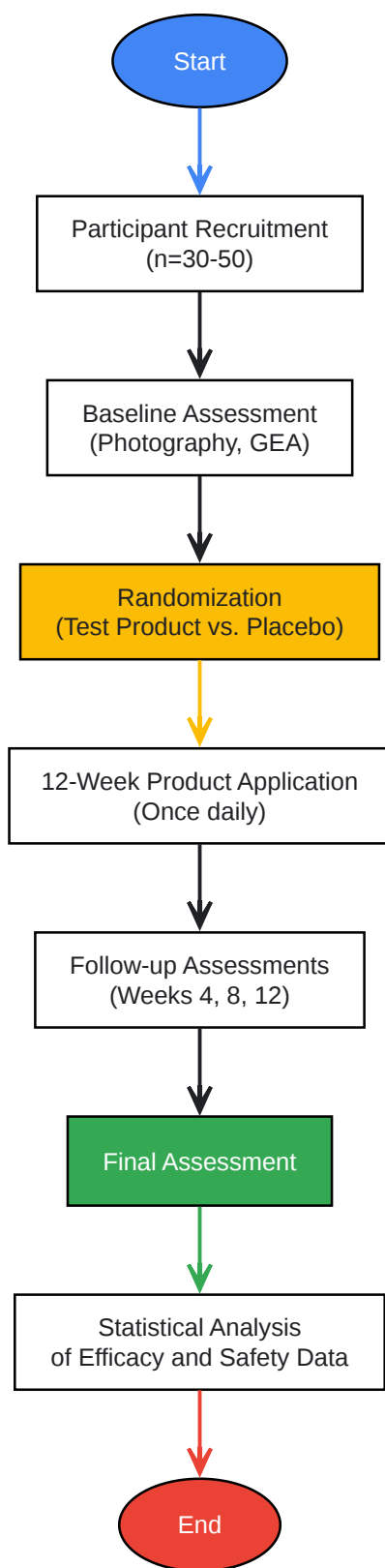
The growth and cycling of hair follicles are complex processes regulated by a network of signaling pathways. While the precise, fully elucidated mechanism of **Myristoyl Tetrapeptide-12** is not extensively detailed in peer-reviewed literature, the most cited mode of action involves the Transforming Growth Factor-beta (TGF- β) signaling pathway.

The TGF- β /SMAD Signaling Pathway

Several sources indicate that **Myristoyl Tetrapeptide-12** directly activates SMAD2, a key protein in the TGF- β signaling cascade.^[4] The TGF- β pathway is known to have a dual role in hair follicle cycling, with its effects being highly context-dependent. Activation of this pathway is generally associated with the transition from the anagen (growth) phase to the catagen (regression) phase. However, specific ligands and downstream effectors can have varied impacts. The proposed mechanism suggests that by activating SMAD2, **Myristoyl Tetrapeptide-12** may influence the expression of genes involved in hair follicle cycling and matrix protein production.^[4]







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